

Centbucridine in patients with adrenaline contraindications

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Compound Focus: Centbucridine

CAS No.: 82636-28-0

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Centbucridine: Key Technical Data

The table below summarizes the core information available for **centbucridine**, which is crucial for understanding its application.

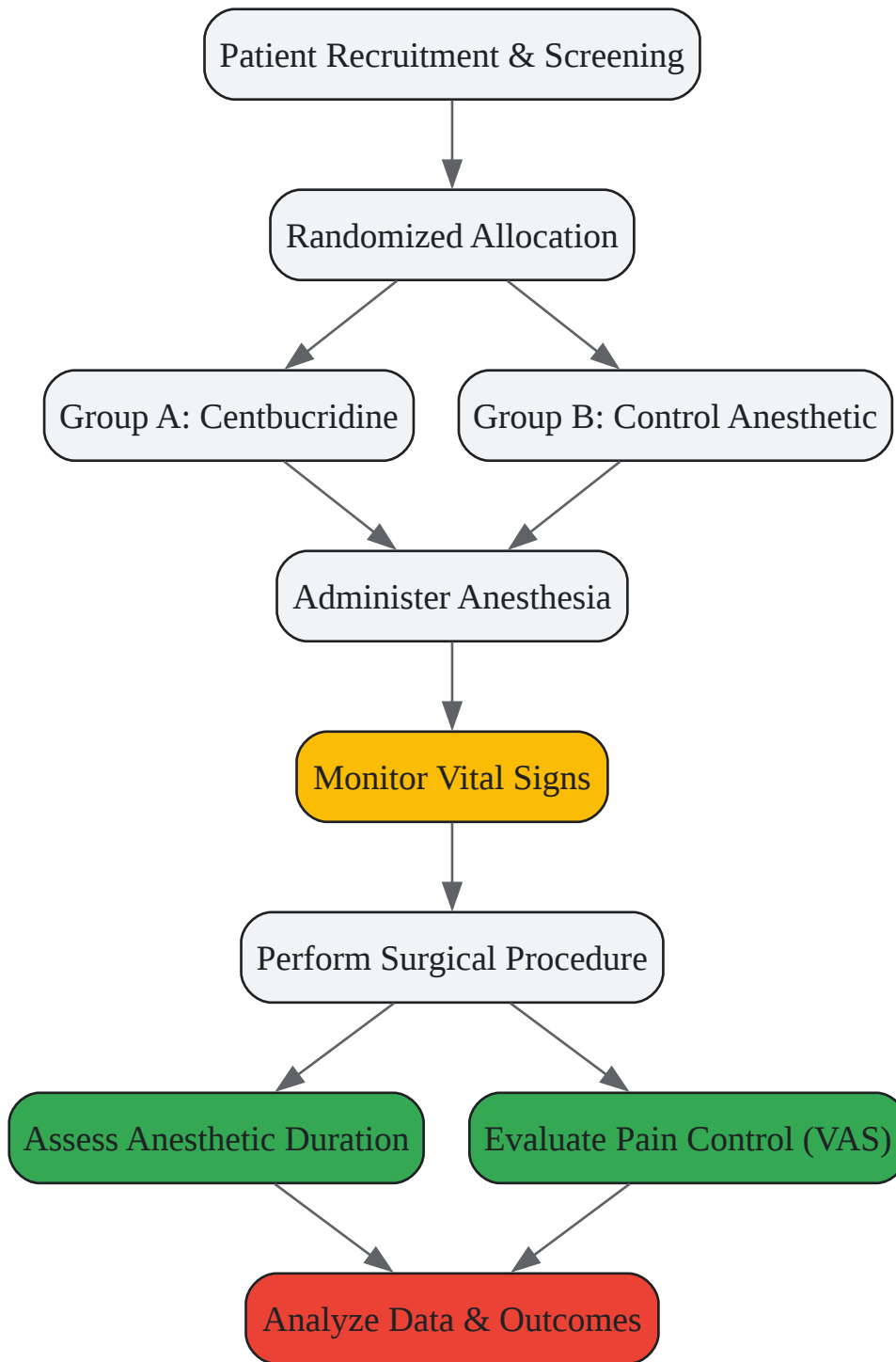
Property	Description
Drug Class	Non-ester, non-amide group local anesthetic [1].
Key Advantage	Possesses an inherent vasoconstrictor property , eliminating the need for added adrenaline [1].
Primary Indication	Suitable for use in routine minor surgery cases, including dental extractions [1].
Clinical Significance	An ideal agent where adrenaline is absolutely contraindicated due to systemic problems [1].
Cardiovascular Action	No effects on cardiovascular parameters, making it safer for at-risk patients [1].
Comparative Efficacy	Found to have a sufficient degree of local anesthetic activity comparable to lignocaine with adrenaline [1].

Frequently Asked Questions

- **Why is centbucridine recommended for patients with adrenaline contraindications?** **Centbucridine** is recommended because it does not require adrenaline to prolong its anesthetic effect or control bleeding. Its inherent vasoconstrictor property provides adequate local anesthesia and hemostasis without the cardiovascular risks (like increased heart rate and blood pressure) associated with adrenaline [1].
- **What is the evidence supporting centbucridine's efficacy and safety?** Clinical studies have compared **centbucridine** to standard local anesthetics like lignocaine with adrenaline. Results indicate that **centbucridine** exhibits a sufficient degree of local anesthetic activity suitable for routine minor surgeries, with no significant effects on cardiovascular parameters [1].

Experimental & Research Context

The following workflow outlines a general approach for comparing local anesthetics, which can be adapted for further **centbucridine** studies.



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Information Limitations & Next Steps

The search results confirm **centbucridine**'s value in specific clinical scenarios but lack the depth required for a full technical support center. Key information such as **detailed molecular mechanisms, synthetic pathways, pharmacokinetic data, comprehensive side effect profiles, and specific troubleshooting guides for lab experiments** was not available.

To build a more complete knowledge base, I suggest you:

- **Consult Specialized Databases:** Search for **centbucridine** in dedicated pharmaceutical and pharmacological databases (e.g., PubChem, DrugBank) for chemical data and known targets.
- **Perform a Deep Literature Review:** Conduct a targeted search on academic platforms (e.g., PubMed, Google Scholar) using terms like "**centbucridine** pharmacology", "**centbucridine** synthesis", and "**centbucridine** mechanism of action".
- **Reference Original Research:** The core clinical studies on **centbucridine** were conducted by Indian research groups in the 1980s [1]. Locating these original publications may yield more granular experimental details.

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References

1. A comparative study between 0.5% centbucridine HCl and ... [pmc.ncbi.nlm.nih.gov]

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